

Application Notes and Protocols for Nlrp3-IN-20 in Cell Culture Experiments

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **NIrp3-IN-20**, a potent and selective inhibitor of the NLRP3 inflammasome, in various cell culture experiments. The protocols outlined below are designed to assist researchers in accurately determining the efficacy and mechanism of action of this inhibitor.

Introduction

The NOD-, LRR- and pyrin domain-containing protein 3 (NLRP3) inflammasome is a key component of the innate immune system.[1][2] Upon activation by a wide range of pathogen-associated molecular patterns (PAMPs) and damage-associated molecular patterns (DAMPs), the NLRP3 inflammasome complex assembles, leading to the activation of caspase-1.[1][2] Active caspase-1 then cleaves pro-inflammatory cytokines pro-interleukin-1 β (pro-IL-1 β) and pro-IL-18 into their mature, secreted forms, and can also induce a form of inflammatory cell death known as pyroptosis. Dysregulation of the NLRP3 inflammasome is implicated in a variety of inflammatory diseases, making it a significant target for therapeutic intervention.

NIrp3-IN-20 (also known as NT-0249) is a selective inhibitor of the NLRP3 inflammasome. It has demonstrated efficacy in reducing the secretion of IL-1 β and IL-18 in various cell models.

Quantitative Data Summary



The following tables summarize the reported in vitro potency of **NIrp3-IN-20** (NT-0249) in different cell-based assays.

Table 1: IC50 Values of NIrp3-IN-20 for Inhibition of IL-1β Release

Cell Type	Activation Stimuli	IC50 (μM)	Reference
Human Peripheral Blood Mononuclear Cells (PBMCs)	LPS + ATP	0.012	[4]
Human Kupffer Cells	LPS + ATP	0.022	[3]
J774A.1 cells	Not Specified	0.13	[5]

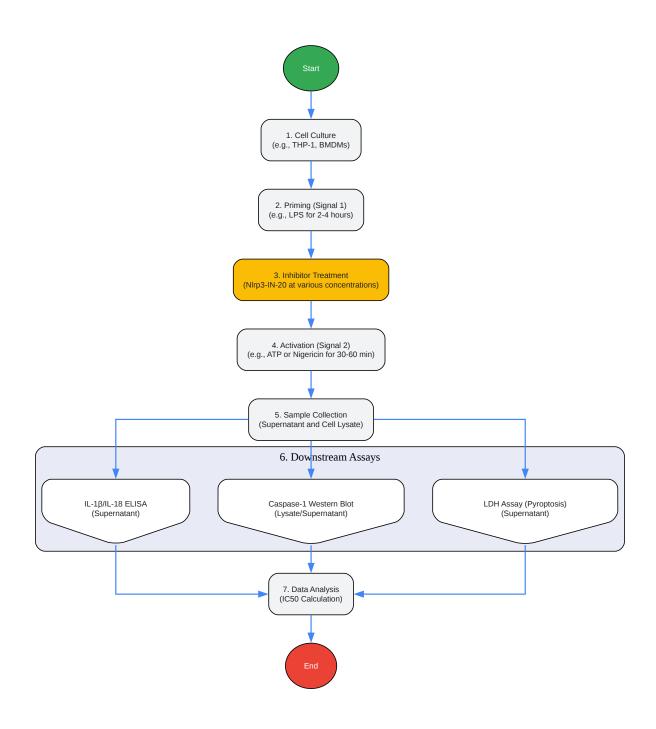
Table 2: IC50 Values of NIrp3-IN-20 for Inhibition of IL-18 Release

Cell Type	Activation Stimuli	IC50 (μM)	Reference
Human Peripheral Blood Mononuclear Cells (PBMCs)	LPS + ATP	Not Reported	_
Human Kupffer Cells	LPS + ATP	Not Reported	_

Signaling Pathways and Experimental Workflow NLRP3 Inflammasome Activation Pathway and Point of Inhibition

The following diagram illustrates the canonical two-signal model for NLRP3 inflammasome activation and highlights the step at which **NIrp3-IN-20** is believed to act.





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